

High-Throughput Screening Methods for DprE1 Inhibitors: Application Notes and Protocols

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Compound of Interest

Compound Name: *DprE1-IN-12*

CAS No.: 634167-64-9

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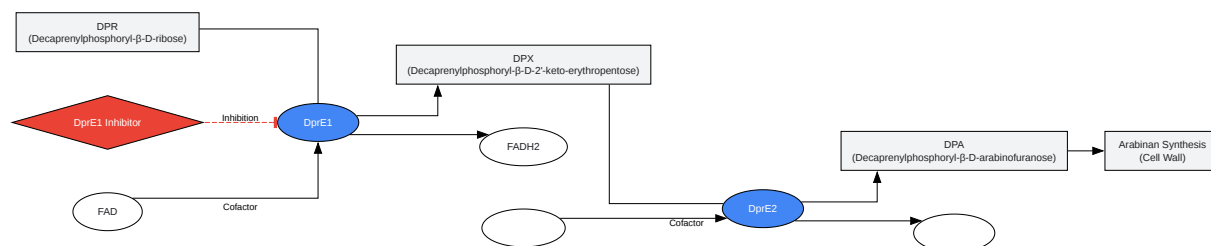
Introduction

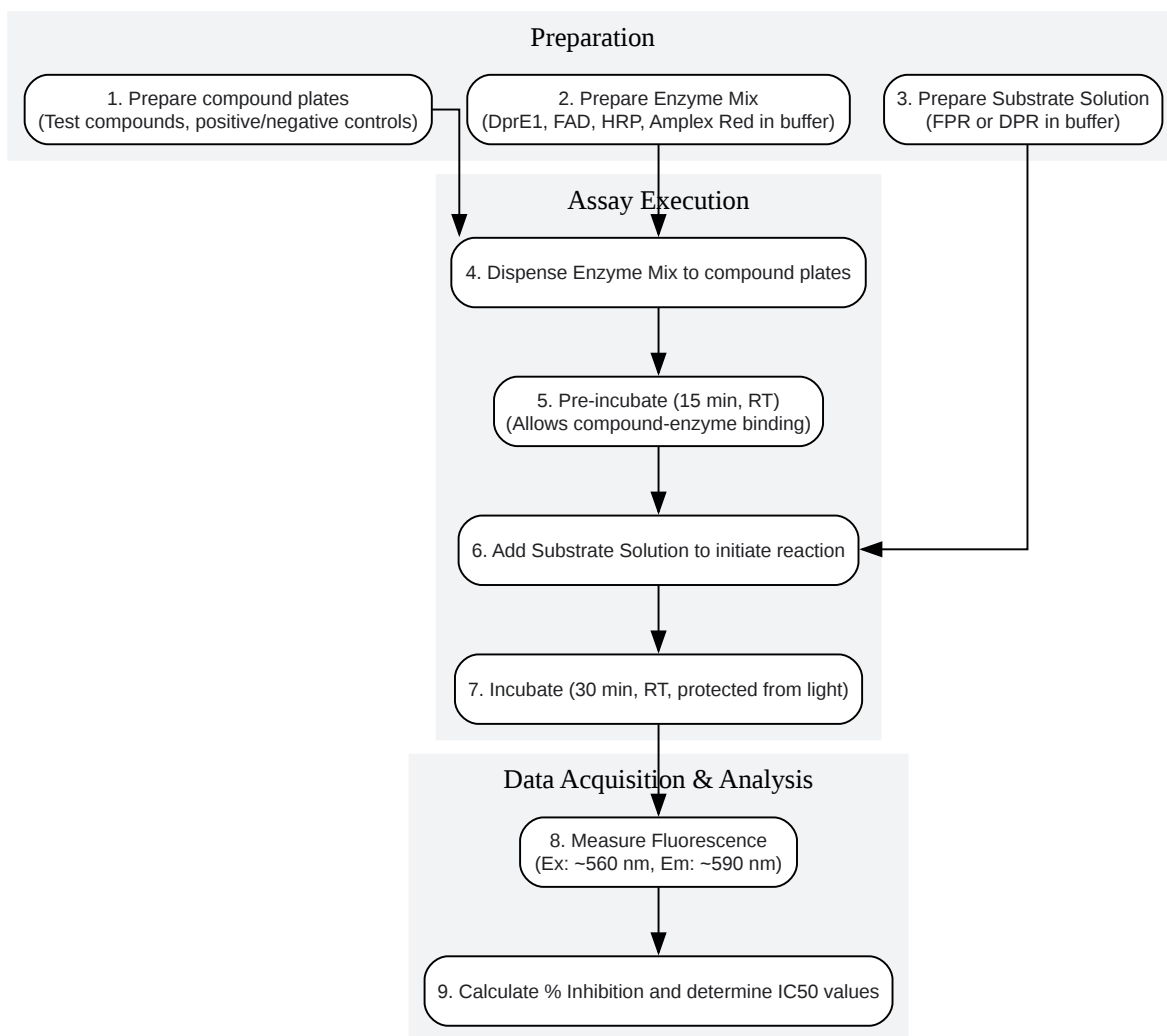
Decaprenylphosphoryl- β -D-ribose 2'-epimerase (DprE1) is a critical enzyme in the cell wall biosynthesis pathway of *Mycobacterium tuberculosis*, the causative agent of tuberculosis (TB). [1] DprE1 is a flavoenzyme that, in concert with DprE2, catalyzes the epimerization of decaprenylphosphoryl- β -D-ribose (DPR) to decaprenylphosphoryl- β -D-arabinofuranose (DPA). [2][3] DPA is the sole precursor for the synthesis of arabinogalactan and lipoarabinomannan, essential components of the mycobacterial cell wall. [4][5] Inhibition of DprE1 disrupts this vital pathway, leading to bacterial cell death. [6] Its essentiality for mycobacterial survival and absence in humans make DprE1 an attractive and validated target for the development of novel anti-TB drugs. [1][2]

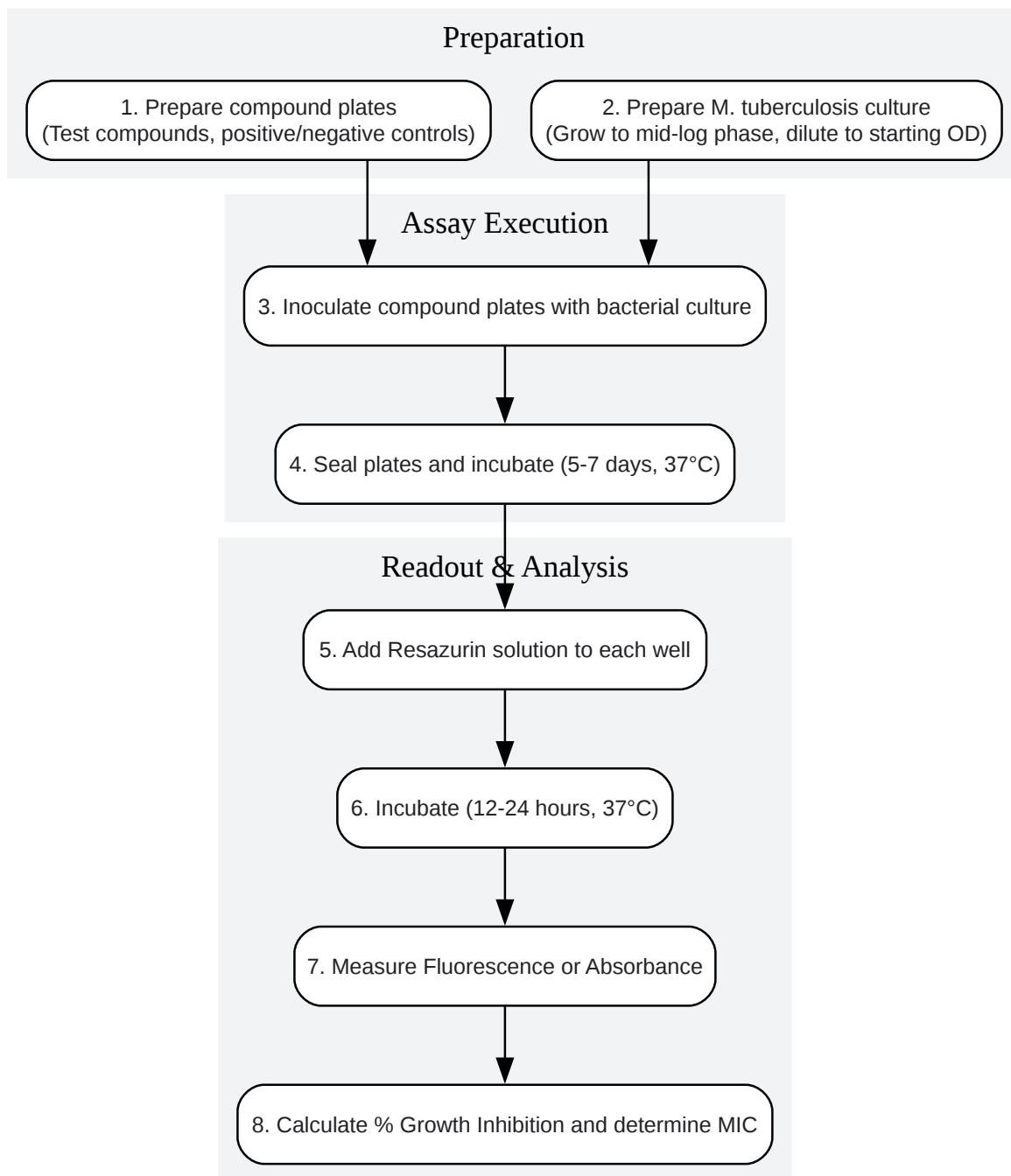
High-throughput screening (HTS) plays a pivotal role in identifying novel DprE1 inhibitors from large compound libraries. [7][8] This document provides detailed application notes and protocols for both biochemical and cell-based HTS assays designed to discover and characterize DprE1 inhibitors.

DprE1 Signaling Pathway and Mechanism of Inhibition

DprE1, a flavin adenine dinucleotide (FAD)-dependent enzyme, initiates the epimerization of DPR by oxidizing it to decaprenylphosphoryl- β -D-2'-keto-erythropentose (DPX).^{[2][6]} Subsequently, DprE2, an NADH-dependent reductase, reduces DPX to DPA.^{[2][9]} DprE1 inhibitors can be broadly classified into two categories based on their mechanism of action: covalent and non-covalent inhibitors.^[4] Covalent inhibitors, such as the well-characterized benzothiazinones (BTZs), often contain a nitro group that is reduced by the FAD cofactor within the DprE1 active site to a reactive nitroso species.^{[2][4]} This species then forms a covalent bond with a key cysteine residue (Cys387 in *M. tuberculosis*), leading to irreversible inhibition of the enzyme.^{[2][3]} Non-covalent inhibitors bind reversibly to the enzyme's active site, competing with the natural substrate.^[7]







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